

Application Notes and Protocols for the Formation of 9-Phenanthrylmagnesium Bromide

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Compound of Interest

Compound Name: 9-Bromophenanthrene

Cat. No.: B047481

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Introduction

Grignard reagents are powerful organometallic compounds widely utilized in organic synthesis for the formation of carbon-carbon bonds. The preparation of 9-phenanthrylmagnesium bromide, a Grignard reagent derived from **9-bromophenanthrene**, provides a valuable synthon for introducing the phenanthrene moiety into a diverse range of molecules. This polycyclic aromatic hydrocarbon scaffold is a key structural component in numerous pharmacologically active compounds and advanced materials. These application notes provide a detailed protocol for the synthesis of 9-phenanthrylmagnesium bromide and highlight its applications in synthetic chemistry, particularly relevant to drug discovery and development.

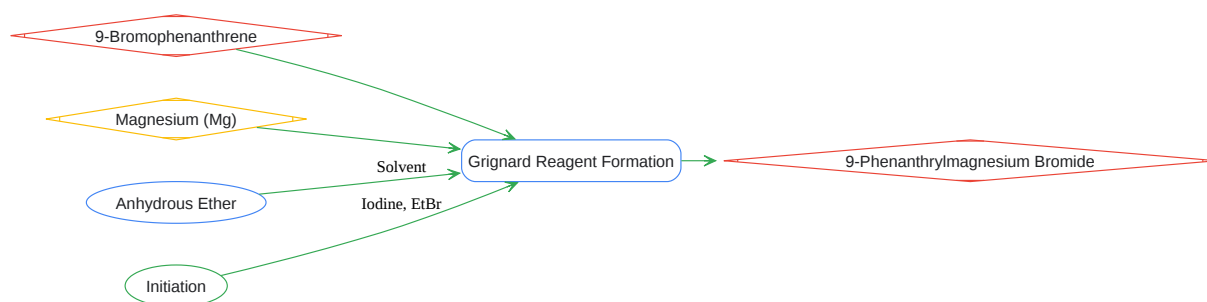
Data Presentation

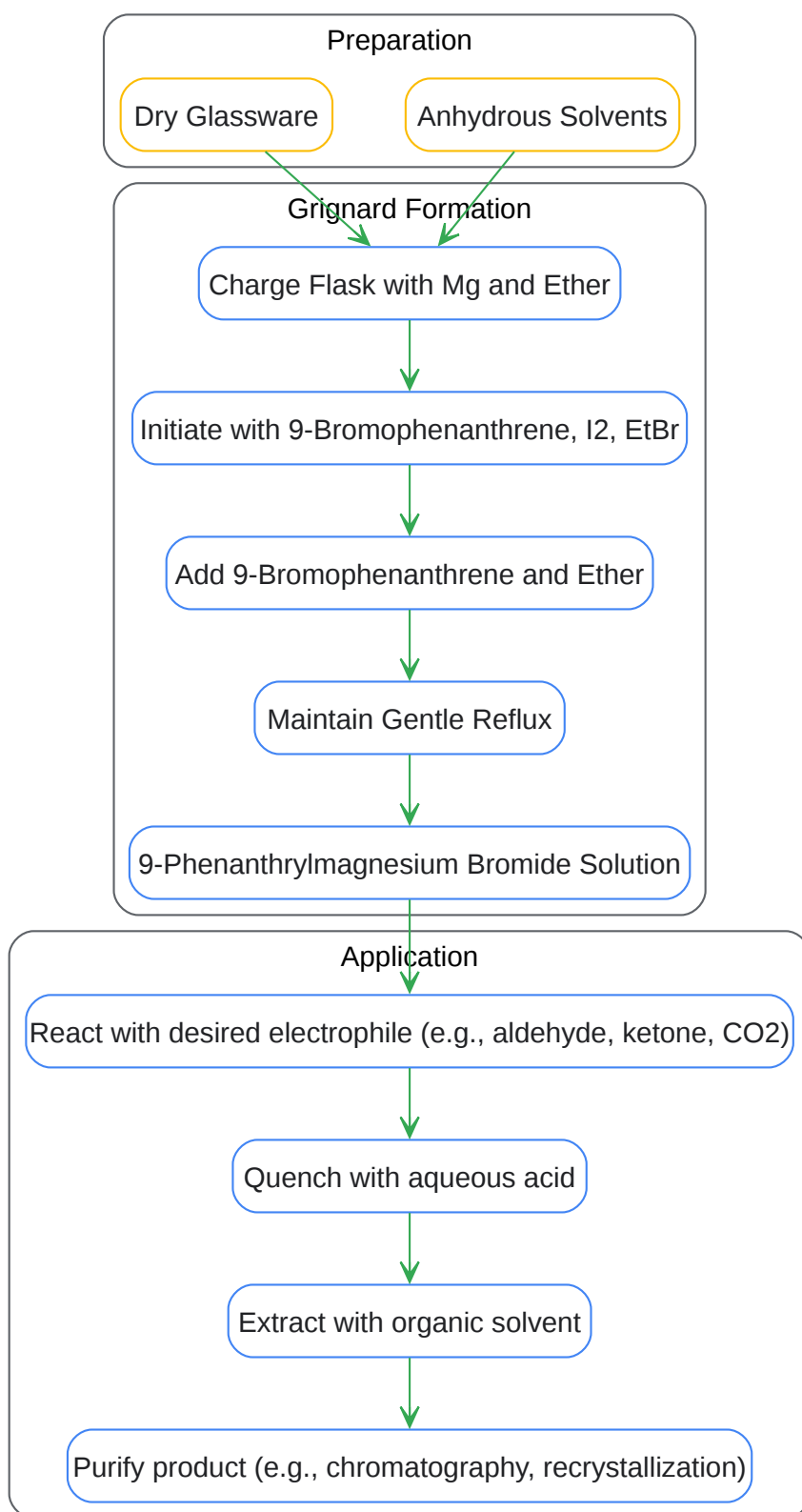
The following table summarizes the key quantitative data for the synthesis of 9-phenanthrylmagnesium bromide, based on established literature procedures. The yield presented is for the subsequent reaction of the Grignard reagent to form phenanthrene-9-aldehyde, as this is a common method to indirectly quantify the formation of the Grignard reagent itself.

Parameter	Value	Reference
Starting Material	9-Bromophenanthrene	[1]
Reagent	Magnesium Turnings	[1]
Solvent	Anhydrous Diethyl Ether	[1]
Initiator	Iodine, Ethyl Bromide	[1]
Reaction Temperature	Gentle Reflux	[1]
Overall Yield of Phenanthrene-9-aldehyde	40-42%	[1]

Signaling Pathways and Logical Relationships

The formation of a Grignard reagent is a fundamental transformation in organic chemistry, proceeding through a complex mechanism on the surface of the magnesium metal. The overall process can be visualized as an oxidative insertion of magnesium into the carbon-bromine bond.





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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com